

Technical Support Center: Orientin-2"-O-p-trans-coumarate Solubility

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Compound of Interest

Compound Name: *Orientin-2"-O-p-trans-coumarate*

Cat. No.: *B2623240*

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This technical support guide provides researchers, scientists, and drug development professionals with detailed information on the solubility of **Orientin-2"-O-p-trans-coumarate**. Below you will find frequently asked questions (FAQs), troubleshooting guides, and experimental protocols to assist in your research.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of **Orientin-2"-O-p-trans-coumarate**?

Orientin-2"-O-p-trans-coumarate is a flavonoid with limited solubility in aqueous solutions. It is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO), Chloroform, Dichloromethane, Ethyl Acetate, and Acetone.[1] One source also indicates solubility in Methanol.[2] For in vitro studies, DMSO is commonly used to prepare stock solutions.[3][4][5]

Q2: What is the maximum concentration I can achieve in DMSO?

You can achieve a concentration of 100 mg/mL (168.20 mM) in DMSO.[3][4] To achieve this concentration, ultrasonic assistance is necessary.[3][4][5] It is also crucial to use newly opened, non-hygroscopic DMSO, as absorbed water can significantly impact solubility.[3][4]

Q3: How do I prepare a stock solution in DMSO?

To prepare a stock solution, dissolve **Orientin-2"-O-p-trans-coumarate** in fresh DMSO to your desired concentration, up to 100 mg/mL. Use of an ultrasonic bath is recommended to aid

dissolution.^{[3][4][5][6]} For higher solubility, you can warm the tube at 37°C and shake it in the ultrasonic bath for a while.^[6]

Q4: How should I store the stock solution?

Stock solutions of **Orientin-2''-O-p-trans-coumarate** in DMSO should be stored at -20°C for up to one month or at -80°C for up to six months.^{[3][4]} It is advisable to protect the solution from light.^{[3][4]} To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller volumes for single-use applications.

Troubleshooting Guide

Issue: My compound is not fully dissolving in DMSO.

- Solution 1: Use fresh DMSO. DMSO is hygroscopic and can absorb moisture from the air, which will reduce the solubility of the compound. Always use a newly opened bottle of anhydrous DMSO.^{[3][4]}
- Solution 2: Apply sonication. Place the vial in an ultrasonic bath to aid dissolution.^{[3][4][5][6]}
- Solution 3: Gentle warming. Gently warm the solution to 37°C while sonicating.^[6] Do not overheat, as it may degrade the compound.

Issue: I observe precipitation when diluting my DMSO stock solution in an aqueous buffer.

- Solution: This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous medium. To mitigate this, consider a serial dilution approach. You can also explore the use of co-solvents or surfactants in your final dilution, similar to the protocols for in vivo preparations, but ensure these are compatible with your experimental system.

Issue: I need to prepare a solution for in vivo administration, but the compound is not soluble in aqueous vehicles.

- Solution: For in vivo experiments, a suspended solution is often used.^{[3][4]} This involves first dissolving the compound in a small amount of DMSO and then using co-solvents like

PEG300 and surfactants like Tween-80 to create a stable suspension in saline or PBS.[3][4]
[7] Refer to the detailed protocols below.

Quantitative Solubility Data

Solvent	Concentration	Molarity	Notes
DMSO	100 mg/mL	168.20 mM	Requires sonication; use of new, non-hygroscopic DMSO is critical.[3][4]
Chloroform	Soluble	-	Specific concentration not provided.[1]
Dichloromethane	Soluble	-	Specific concentration not provided.[1]
Ethyl Acetate	Soluble	-	Specific concentration not provided.[1]
Acetone	Soluble	-	Specific concentration not provided.[1]
Methanol	Soluble	-	Specific concentration not provided.[2]

Note: The term "Soluble" indicates that the compound will dissolve in the solvent, but the maximum concentration is not specified in the cited sources.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration DMSO Stock Solution (In Vitro)

This protocol details the steps to prepare a 100 mg/mL stock solution of **Orientin-2''-O-p-trans-coumarate** in DMSO.

- Weigh the desired amount of **Orientin-2''-O-p-trans-coumarate** powder in a sterile microcentrifuge tube.

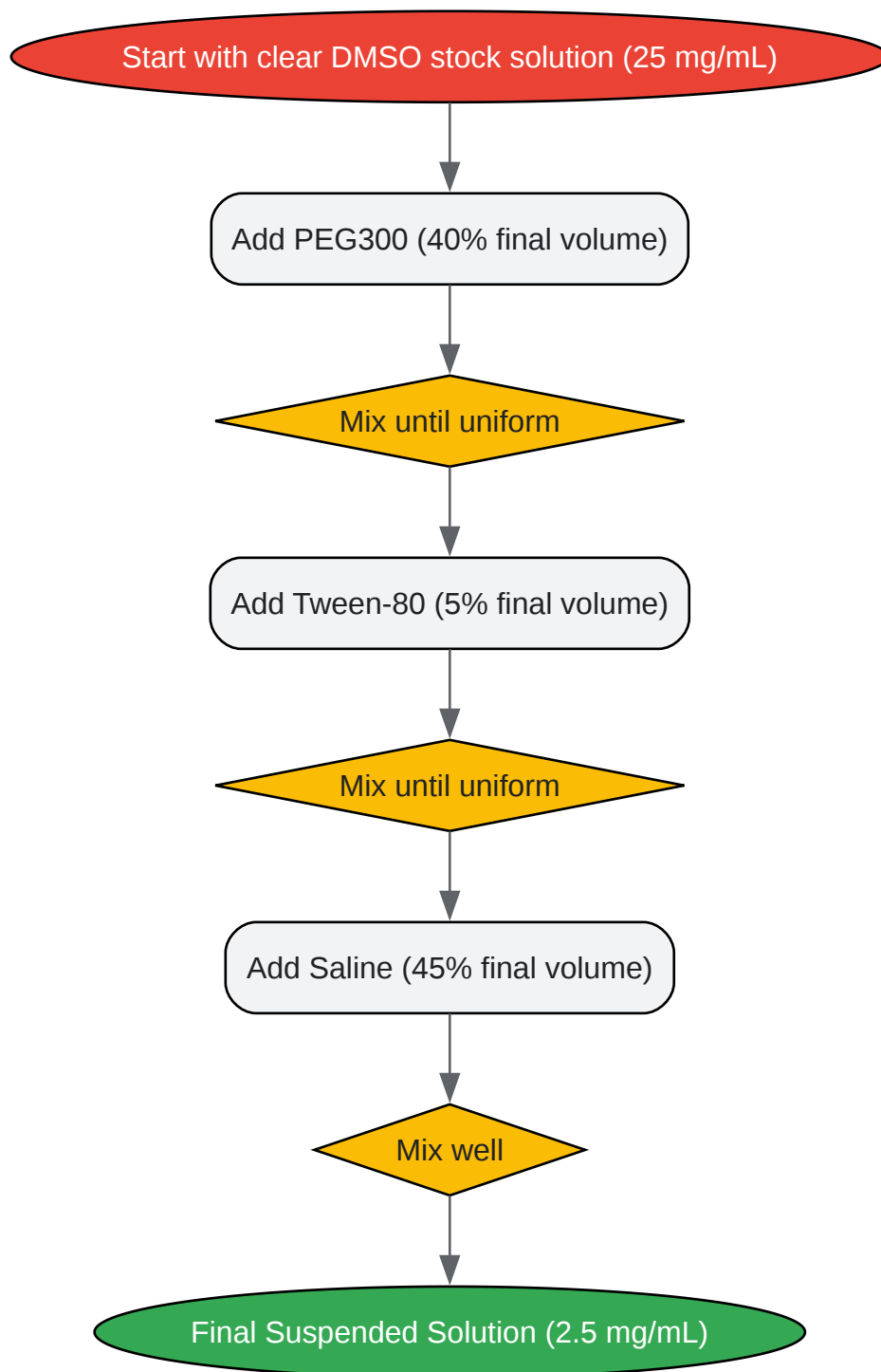
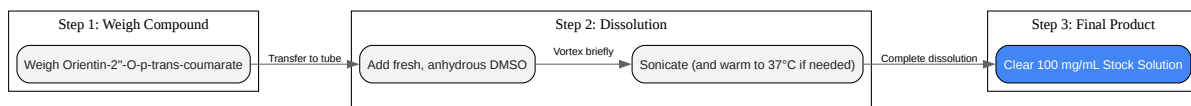
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a final concentration of 100 mg/mL.
- Vortex the tube briefly to mix.
- Place the tube in an ultrasonic water bath and sonicate until the compound is completely dissolved. Gentle warming to 37°C can be applied if needed.[6]
- Once dissolved, the clear stock solution can be used for experiments or aliquoted for storage at -20°C or -80°C.[3][4]

Protocol 2: Preparation of a Suspended Solution for In Vivo Administration (2.5 mg/mL)

This protocol describes the preparation of a suspended solution suitable for oral or intraperitoneal injection in animal models.[3][4]

- Prepare a clear stock solution of **Orientin-2''-O-p-trans-coumarate** in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add 100 µL of the 25 mg/mL DMSO stock solution.
- Add 400 µL of PEG300 and mix thoroughly until the solution is uniform.
- Add 50 µL of Tween-80 and mix again until uniform.
- Finally, add 450 µL of saline to bring the total volume to 1 mL. Mix well. The final concentration will be 2.5 mg/mL in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- This preparation results in a suspended solution and may require sonication to ensure uniformity before administration.[3][4] It is recommended to prepare this working solution fresh on the day of use.[3]

Visualized Workflows



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